

PD146176: A Technical Guide for Neuroinflammation Research

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Compound of Interest

Compound Name: PD146176

CAS No.: 4079-26-9

Cat. No.: B1679109

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Introduction

PD146176 is a potent and selective inhibitor of 12/15-lipoxygenase (12/15-LOX), an enzyme implicated in the pathophysiology of several neuroinflammatory and neurodegenerative disorders. By catalyzing the peroxidation of polyunsaturated fatty acids like arachidonic and linoleic acid, 12/15-LOX contributes to the production of pro-inflammatory lipid mediators, oxidative stress, and subsequent neuronal damage.[1][2] This technical guide provides a comprehensive overview of **PD146176**, its mechanism of action, and its application in neuroinflammation studies, with a focus on experimental protocols and data presentation for researchers in the field.

Chemical Properties and Formulation

PD146176, with the formal name 6,11-dihydro-[1]benzothiopyrano[4,3-b]indole, is a small molecule inhibitor with a molecular weight of 237.3 g/mol.[3] Its chemical formula is C₁₅H₁₁NS.[3] For experimental use, **PD146176** can be dissolved in various solvents.

Table 1: Solubility of **PD146176**[\[3\]](#)[\[4\]](#)

Solvent	Concentration
Dimethylformamide (DMF)	10 mg/ml
Dimethyl sulfoxide (DMSO)	10 mg/ml (47 mg/mL or 198.04 mM also reported)
Ethanol	2 mg/ml
DMF:PBS (pH 7.2) (1:5)	0.15 mg/ml

Note: Moisture-absorbing DMSO may reduce solubility; fresh DMSO is recommended.[\[4\]](#)

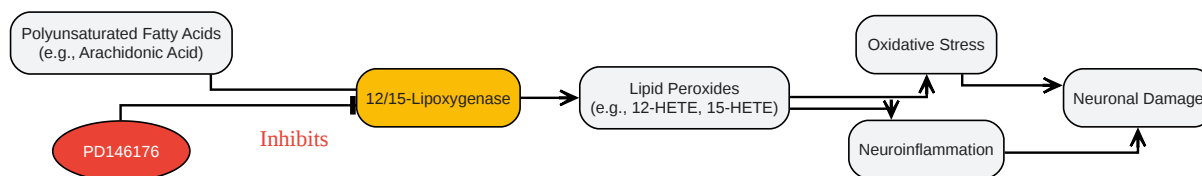
For in vivo studies, specific formulations are required. An example for intraperitoneal injection involves preparing a stock solution in DMSO and then diluting it with PEG300, Tween80, and ddH₂O.[\[4\]](#) For oral administration, a solution in corn oil can be prepared from a DMSO stock.[\[4\]](#)

Mechanism of Action and Signaling Pathways

PD146176 exerts its neuroprotective effects primarily through the inhibition of the 12/15-lipoxygenase enzyme. This inhibition disrupts downstream signaling cascades that contribute to neuroinflammation and neurodegeneration.

12/15-Lipoxygenase Pathway and its Role in Neuroinflammation

The 12/15-LOX enzyme metabolizes arachidonic acid to produce 12-hydroxyeicosatetraenoic acid (12-HETE) and 15-hydroxyeicosatetraenoic acid (15-HETE).[\[1\]](#) It also converts linoleic acid to 13-hydroperoxyoctadecadienoic acid (13-HPODE).[\[1\]](#) These lipid hydroperoxides are potent signaling molecules that can amplify inflammatory responses and induce oxidative stress, contributing to neuronal cell death.[\[2\]](#)[\[5\]](#)

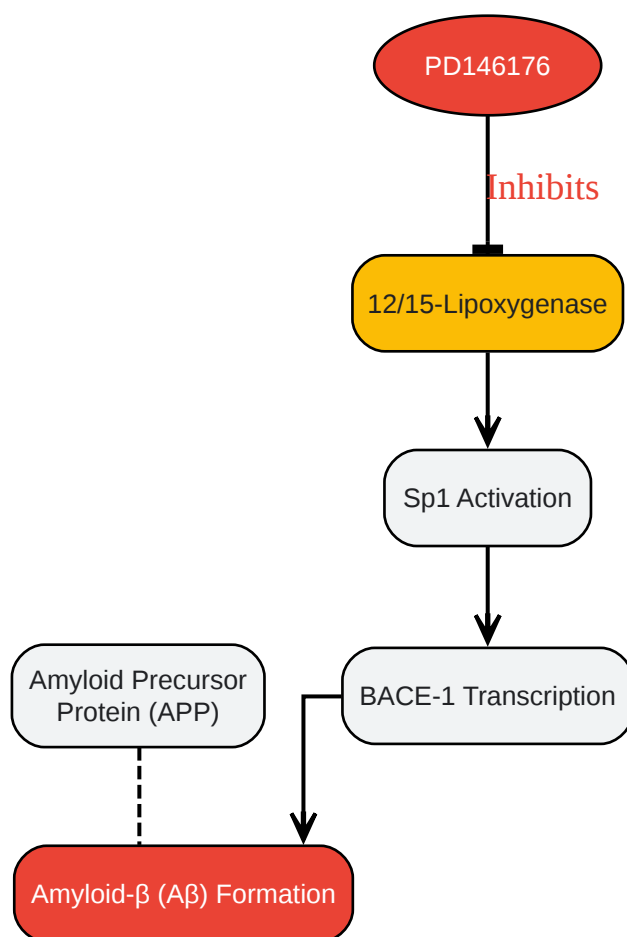


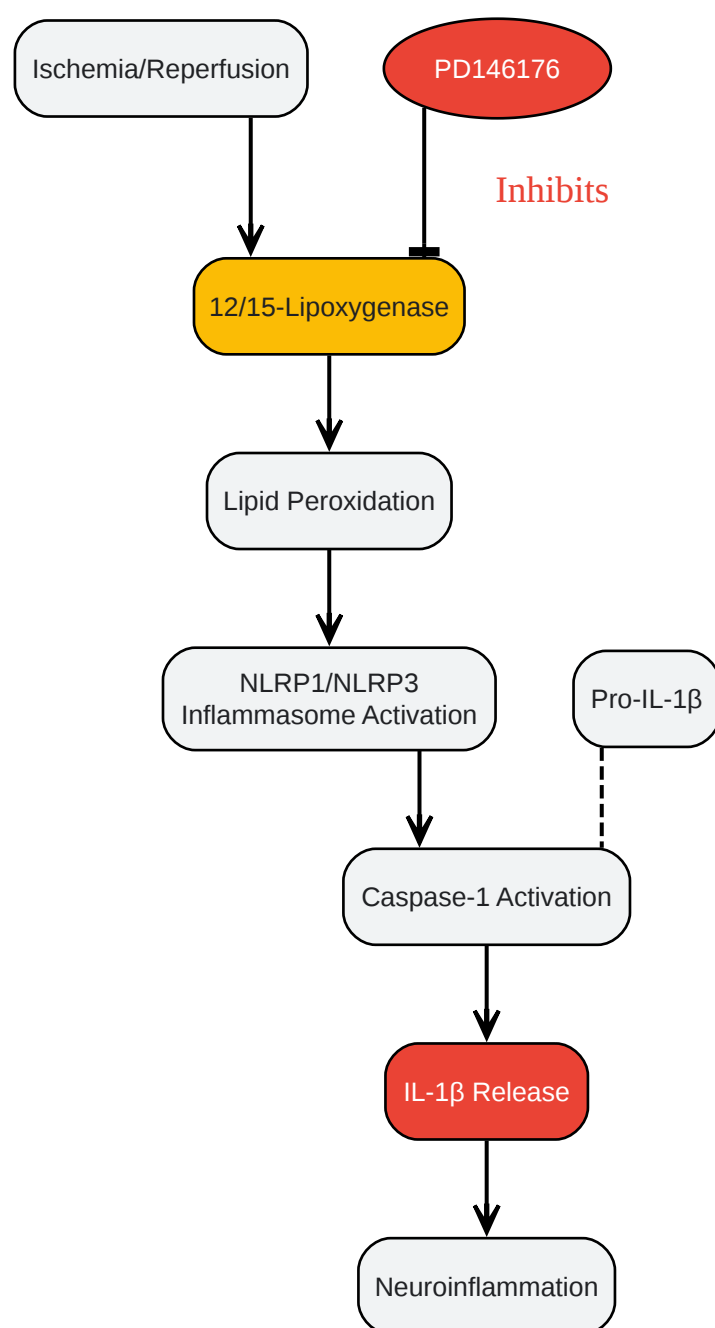
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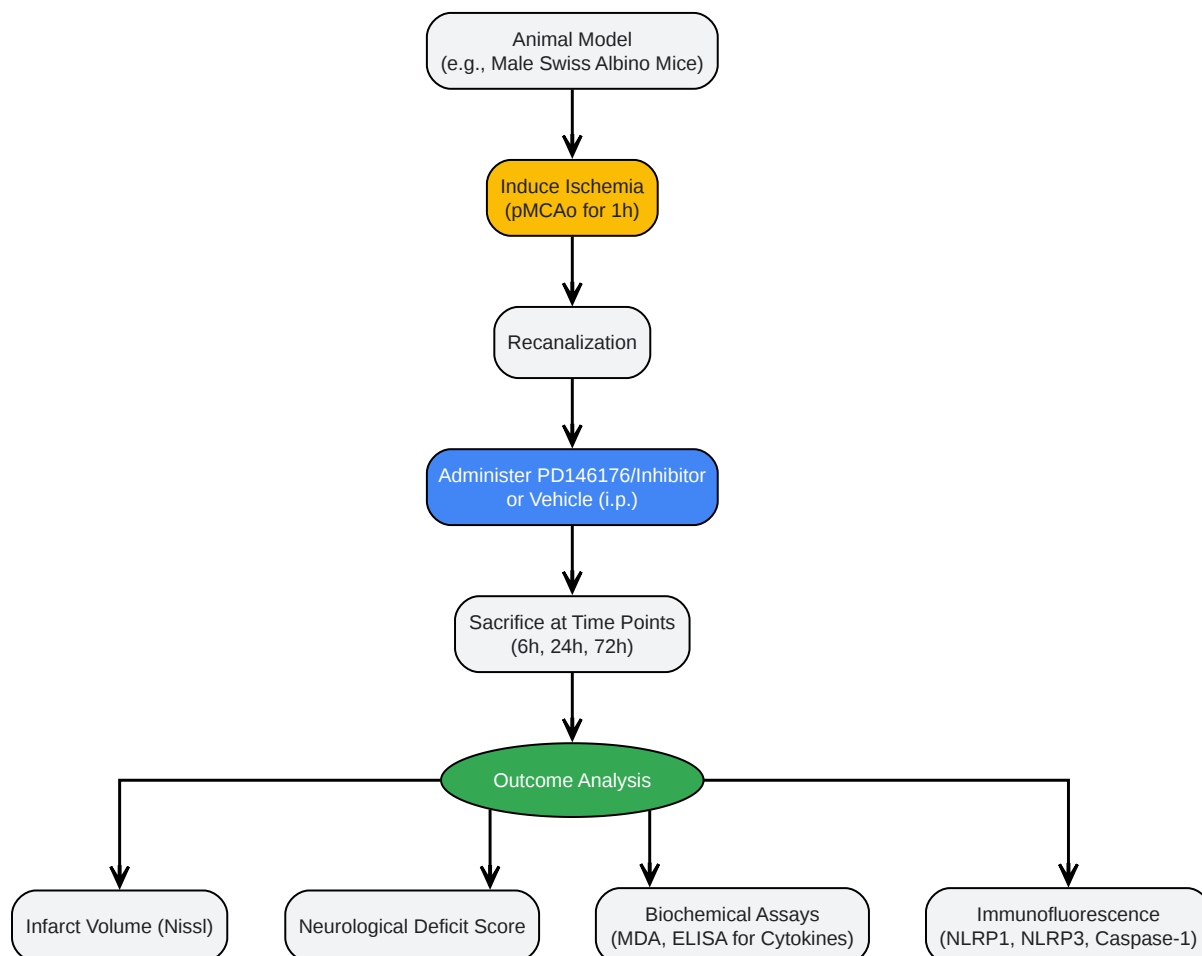
Figure 1: Mechanism of **PD146176** Action

Impact on Amyloid- β Formation in Alzheimer's Disease Models

In the context of Alzheimer's disease, 12/15-LOX activity has been shown to influence the processing of amyloid precursor protein (APP).^[1] Inhibition of 12/15-LOX by **PD146176** has been demonstrated to reduce the formation of amyloid- β (A β) peptides.^{[1][3]} This effect is mediated through the transcriptional regulation of β -site APP cleaving enzyme 1 (BACE-1) mRNA levels, which involves the transcription factor Sp1.^[1] Notably, **PD146176** does not affect the total levels of APP.^{[1][3]}







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